

Adipaldehyde: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Adipaldehyde

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Introduction

Adipaldehyde, also known as hexanedial, is a reactive dialdehyde with the chemical formula $(CH_2)_4(CHO)_2$. It is a colorless liquid that serves as a versatile chemical intermediate, notably in the synthesis of polymers.[1][2] Its high reactivity, stemming from the two aldehyde functional groups, necessitates stringent safety and handling protocols in a laboratory setting to mitigate potential hazards.[3] This guide provides an in-depth overview of the known safety data, handling precautions, and emergency procedures for **adipaldehyde** to ensure its safe use by researchers and professionals.

Hazard Identification and Classification

Adipaldehyde is considered a hazardous substance due to its reactivity and flammability.[3] While specific GHS classification data is limited, it is known to be a toxic substance that can cause irritation and burns upon contact with skin and eyes.[4] Inhalation of its vapor should be strictly avoided.[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **adipaldehyde** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for planning safe experiments.

Table 1: Physical and Chemical Properties of **Adipaldehyde**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
Appearance	Colorless liquid	[2][4]
Boiling Point	153.66°C to 189.8°C at 760 mmHg	[1][3][5][6]
Melting Point	-8°C	[2][5][6]
Flash Point	66.3°C	[1][3][5][6][7]
Density	0.933 - 1.003 g/cm ³	[1][3][5]
Vapor Pressure	0.56 mmHg at 25°C	[1][7]
Solubility in Water	34 g/L at 20°C	[1][8]

Toxicological Information

Detailed quantitative toxicological data for **adipaldehyde**, such as LD50 and LC50 values, are not readily available in published literature.[8] However, the general toxicological profile of aldehydes indicates that they are reactive compounds that can form adducts with DNA and proteins, leading to cellular damage.[9][10][11] This reactivity is the basis for their irritant and potential sensitizing properties.

For the purpose of illustrating the potential hazards associated with aldehydes, Table 2 provides the toxicological data for acetaldehyde, a related and well-studied aldehyde. It is crucial to note that this data is not directly applicable to **adipaldehyde** and should be used for general awareness of the potential hazards of the aldehyde chemical class.

Table 2: Toxicological Data for Acetaldehyde (for comparative purposes only)

Parameter	Value	Reference(s)
OSHA PEL (TWA)	200 ppm (360 mg/m ³)	[12][13]
ACGIH TLV (Ceiling)	25 ppm (45 mg/m ³)	[12][13]
NIOSH IDLH	2,000 ppm	[12]
Lower Explosive Limit (LEL)	4.0%	[12][13]
Upper Explosive Limit (UEL)	60%	[13]
Carcinogenicity	Potential occupational carcinogen	[12]

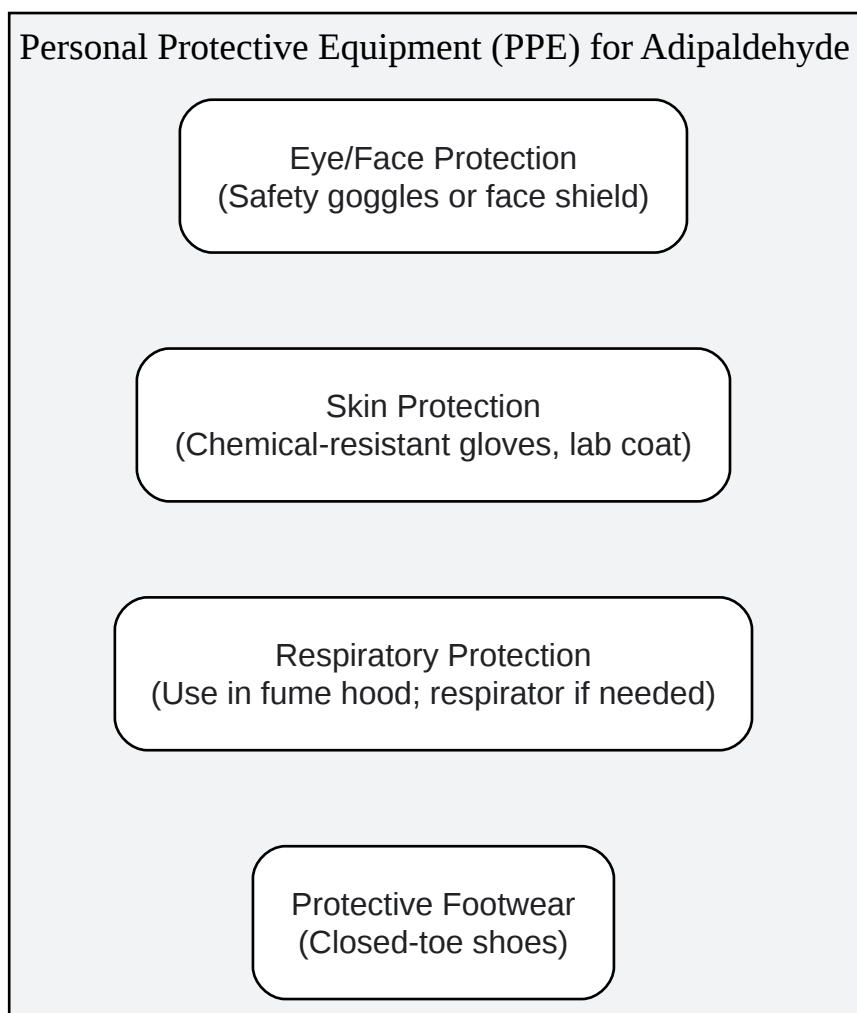
Safe Handling and Storage

Engineering Controls

All work with **adipaldehyde** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4] Emergency eye wash stations and safety showers must be readily accessible.[14]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **adipaldehyde**. The following diagram outlines the recommended PPE.



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Caption: Recommended Personal Protective Equipment for handling **adipaldehyde**.

- Eye and Face Protection: Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash hazards.[8]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber).[8] A flame-resistant lab coat or chemical protective apron should be worn to protect clothing and skin.[8] [11]
- Respiratory Protection: Work in a chemical fume hood to avoid inhalation of vapors.[4] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.[8]

- Footwear: Wear closed-toe shoes made of a material impervious to chemicals.[11]

General Handling Precautions

- Avoid all contact with skin and eyes.[8]
- Do not inhale vapors or mists.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[8]
- Wash hands thoroughly after handling.[1]
- Label all containers clearly.

Storage

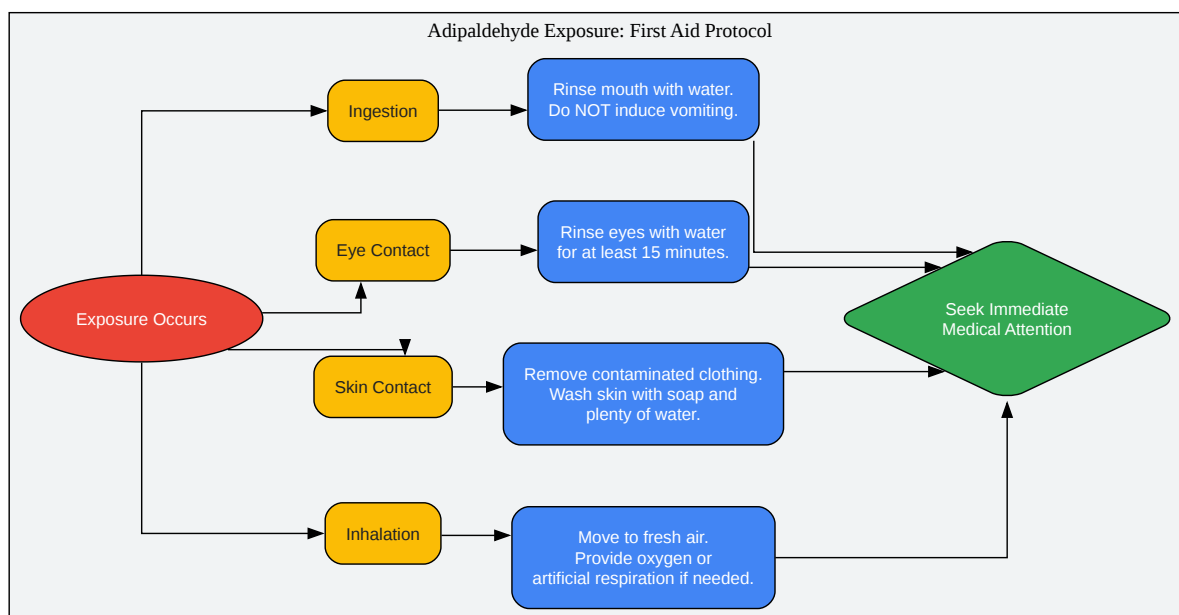
Store **adipaldehyde** in a tightly closed container in a dry, cool, and well-ventilated place.[8]

Keep it away from heat, sparks, open flames, and other ignition sources.[9] Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.

Emergency Procedures

First Aid Measures

The following flowchart outlines the immediate first aid steps to be taken in case of exposure to **adipaldehyde**.



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Caption: First aid procedures for different routes of **adipaldehyde** exposure.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[8]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. [8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Specific Hazards: **Adipaldehyde** is flammable.[3] Vapors may travel to a source of ignition and flash back.
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection.[8]
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[8]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[8] Use non-sparking tools for cleanup.

Experimental Protocols: A General Guideline for Safe Use

While specific experimental protocols for reactions involving **adipaldehyde** are not readily available with detailed safety procedures, the following is a generalized protocol for handling a reactive aldehyde in a laboratory synthesis. This should be adapted to the specifics of your experiment.

Generic Aldehyde Reaction Protocol

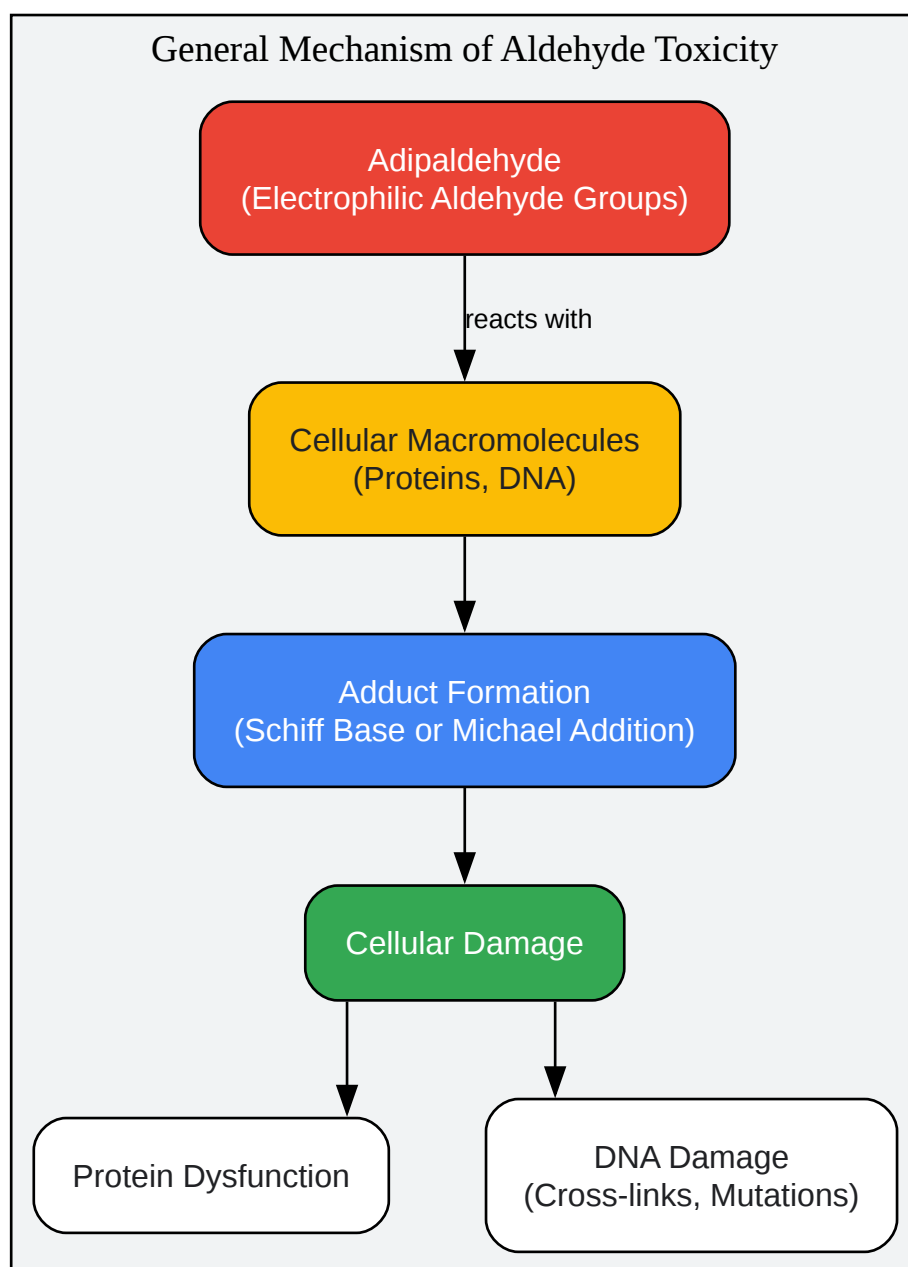
- Preparation:
 - Conduct a thorough risk assessment for the specific reaction, considering all reactants, products, and potential byproducts.
 - Ensure the chemical fume hood is functioning correctly.
 - Assemble and inspect all necessary PPE.
 - Have appropriate spill cleanup materials and quenching agents readily available.
- Reaction Setup:
 - Set up the reaction apparatus within the chemical fume hood.
 - Ensure all glassware is clean, dry, and free of cracks.
 - Use a heating mantle with a temperature controller; avoid open flames.
 - If the reaction is exothermic, have a cooling bath ready.
- Reagent Handling:
 - Dispense **adipaldehyde** and other reagents within the fume hood.
 - Use a syringe or cannula for liquid transfers to minimize exposure.
 - Keep the **adipaldehyde** container tightly sealed when not in use.
- Reaction Monitoring:
 - Monitor the reaction progress from outside the fume hood sash.
 - Do not leave the reaction unattended.
- Work-up and Purification:
 - Quench the reaction carefully, considering any potential exothermic processes.

- Perform all extractions and purifications within the fume hood.
- Handle all waste streams as hazardous.
- Waste Disposal:
 - Dispose of all **adipaldehyde**-contaminated waste in a designated, labeled hazardous waste container.^{[7][8]}
 - Follow all institutional and local regulations for chemical waste disposal.

Biological Effects and Mechanism of Action

The toxicity of aldehydes, in general, is attributed to their high electrophilicity, which allows them to react with nucleophilic groups in biological macromolecules.^[9] The primary mechanism of aldehyde-induced cellular damage involves the formation of adducts with proteins and DNA.^{[9][10]}

The following diagram illustrates this general mechanism of aldehyde toxicity.



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Caption: A simplified diagram of the general toxic mechanism of aldehydes.

This adduct formation can lead to:

- Protein Dysfunction: Modification of amino acid residues can alter protein structure and function, potentially inhibiting enzyme activity.[15]

- DNA Damage: Aldehydes can form DNA-protein crosslinks and other DNA adducts, which can interfere with DNA replication and transcription, leading to mutations and genotoxicity.[9] [11]

Disposal Considerations

Adipaldehyde and any contaminated materials should be disposed of as hazardous chemical waste.[7] The recommended method of disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[8] Do not dispose of **adipaldehyde** down the drain or in general waste.[8] Contaminated packaging should also be treated as hazardous waste.[8]

Conclusion

Adipaldehyde is a valuable chemical intermediate, but its inherent reactivity and flammability demand a high level of safety awareness and strict adherence to handling protocols. By understanding its properties, implementing appropriate engineering controls, consistently using personal protective equipment, and being prepared for emergencies, researchers and scientists can safely utilize **adipaldehyde** in their work. This guide provides a foundation for developing laboratory-specific standard operating procedures to ensure a safe working environment.

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